N-(4-fluorophenyl)azepane-1-sulfonamide potential biological targets

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Compound of Interest

Compound Name:	*N-(4-fluorophenyl)azepane-1-sulfonamide*
Cat. No.:	*B3501686*

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N-(4-fluorophenyl)azepane-1-sulfonamide: A Versatile Pharmacophore for Multi-Target Drug Discovery

Executive Summary

In contemporary medicinal chemistry, the rational design of small-molecule inhibitors relies heavily on optimizing both pharmacodynamic target engagement and pharmacokinetic stability. **N-(4-fluorophenyl)azepane-1-sulfonamide** represents a highly versatile structural scaffold. By integrating a conformationally restricted seven-membered azepane ring, a rigid sulfonamide linkage, and a metabolically stabilized 4-fluorophenyl moiety, this pharmacophore has demonstrated significant potential across diverse therapeutic areas, including metabolic diseases, epigenetic oncology, and virology.

This technical guide dissects the causality behind the structural design of azepane sulfonamides, explores their primary biological targets, and provides self-validating experimental workflows for target engagement validation.

Structural Rationale & Physicochemical Causality

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The biological efficacy of **N-(4-fluorophenyl)azepane-1-sulfonamide** is not coincidental; it is the result of precise physicochemical engineering:

- The Azepane Ring (Conformational Restriction): Unlike acyclic dialkylamines, the seven-membered saturated azepane heterocycle restricts the inherent conformational entropy of the molecule. When binding to a target protein, this pre-organization reduces the entropic penalty of binding, thereby enhancing affinity. Furthermore, the azepane ring provides a larger hydrophobic volume than piperidine or pyrrolidine, allowing it to optimally fill deep, lipophilic enzymatic pockets [1].

- The Sulfonamide Linkage (Geometrical Rigidity): The sulfonamide group ($R-SO_2-NH-R$) adopts a stable tetrahedral geometry. The oxygen atoms act as potent hydrogen bond acceptors, while the nitrogen can act as a hydrogen bond donor, facilitating robust interactions with the peptide backbones of target proteins.

- The 4-Fluorophenyl Substitution (Metabolic Shielding): The addition of a fluorine atom at the para position of the phenyl ring is a classic bioisosteric strategy. Cytochrome P450 (CYP450) enzymes in the liver typically oxidize aryl rings at the para position. The highly electronegative and strongly bonded fluorine atom blocks this hydroxylation pathway, significantly extending the compound's in vivo half-life without introducing excessive steric bulk.

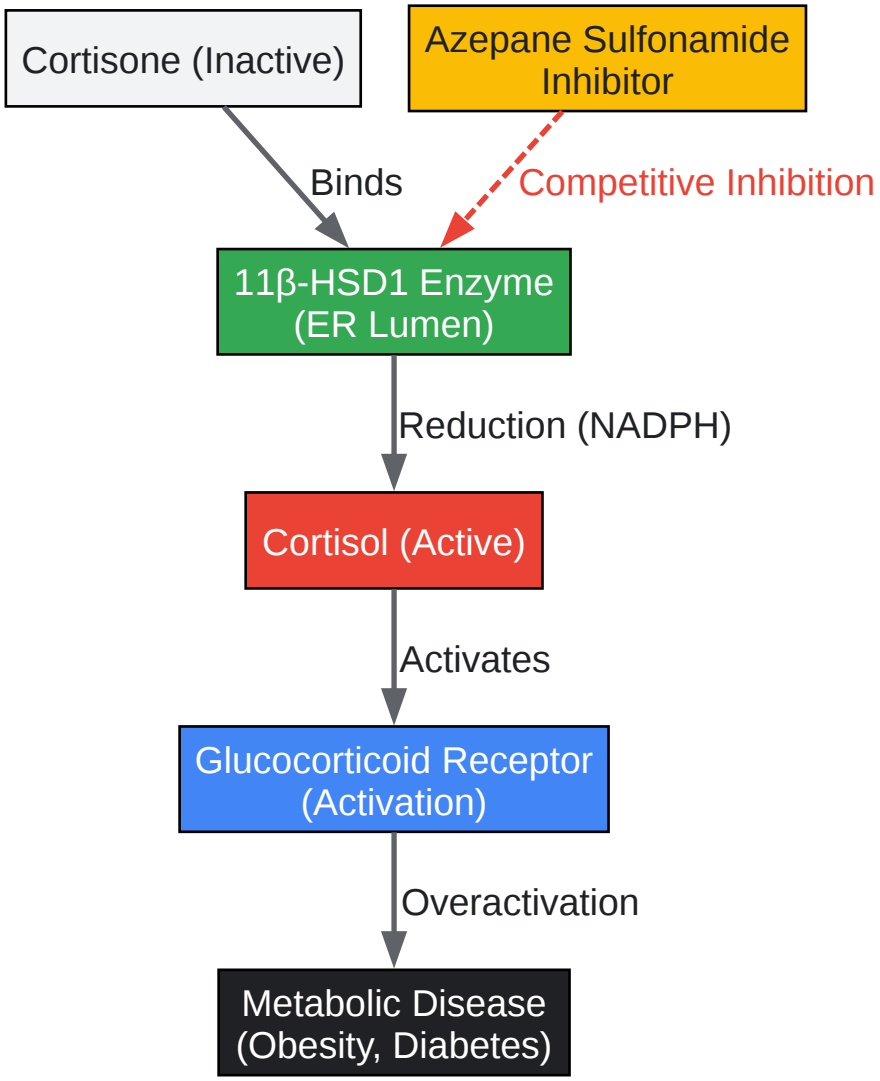
Primary Biological Targets & Mechanistic Pathways

Recent literature has identified the azepane sulfonamide scaffold as a privileged structure for several high-value biological targets.

A. 11β-Hydroxysteroid Dehydrogenase Type 1 (11β-HSD1)

11β-HSD1 is an endoplasmic reticulum-associated enzyme responsible for reducing inactive cortisone into active cortisol, amplifying local glucocorticoid receptor signaling. Overactivation of this pathway is heavily implicated in metabolic syndrome, obesity, and type 2 diabetes. Azepane sulfonamide derivatives act as potent, competitive inhibitors of 11β-HSD1. The lipophilic azepane ring anchors the molecule within the hydrophobic catalytic domain, preventing cortisone from accessing the active site [1].

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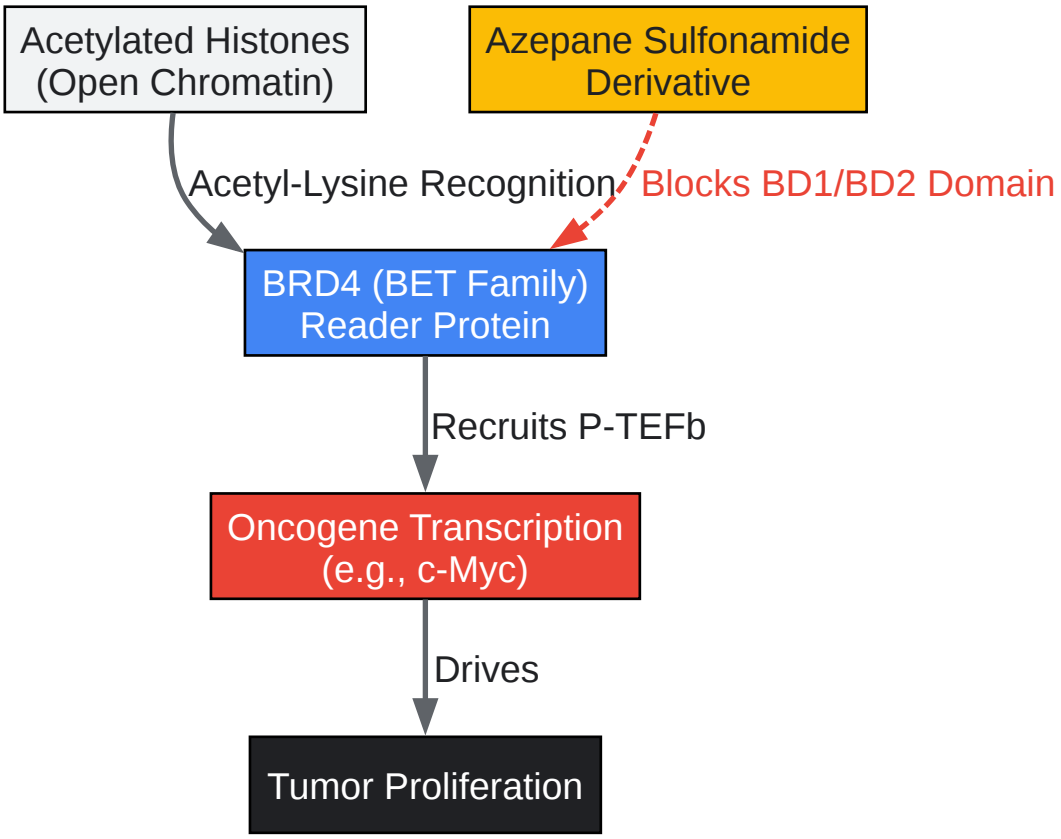
Caption: Mechanism of 11β-HSD1 inhibition by azepane sulfonamides to prevent metabolic disease.

B. Bromodomain and Extra-Terminal (BET) Proteins (BRD4)

BRD4 is an epigenetic "reader" protein that recognizes acetylated lysine residues on open chromatin, recruiting transcription factors to drive the expression of oncogenes like c-Myc. Inhibiting the BD1/BD2 domains of BRD4 is a major strategy in oncology. Structural studies reveal that incorporating an azepane ring into sulfonamide-based BRD4 inhibitors cross-links

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the terminal alkyl groups, reducing inherent entropy and vastly improving surface complementarity within the acetyl-lysine recognition pocket [2].



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Caption: Epigenetic regulation by BRD4 and targeted disruption via azepane sulfonamide inhibitors.

C. Viral nsP2 Helicase (Antiviral Activity)

The non-structural protein 2 (nsP2) of alphaviruses (such as Chikungunya virus) possesses essential helicase activity required for viral mRNA genome replication. Spirodioxolane derivatives containing an azepane-1-sulfonamide moiety have been identified as potent, direct-acting antivirals (DAAs) that specifically target the nsP2 helicase, halting viral replication at the intracellular level [3].

Quantitative Data Summary

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The table below synthesizes the binding affinities and inhibitory concentrations of representative azepane sulfonamide analogs across the discussed biological targets, demonstrating the cross-disciplinary utility of this scaffold.

Target Protein	Disease Indication	Representative Compound Class	Activity Metric	Value Range	Reference
11β-HSD1	Metabolic Syndrome	N-Arylazepane sulfonamides	IC50 (Enzymatic)	10 nM - 500 nM	[1]
BRD4(1)	Oncology (Epigenetics)	4-Acyl Pyrrole Azepane Sulfonamides	Kd(Binding Affinity)	1.5 µM - 6.8 µM	[2]
nsP2 Helicase	Alphavirus Infection	Spirodioxolane Azepane Sulfonamides	EC50(Viral Replication)	2 nM - 40 µM	[3]

Self-Validating Experimental Protocols

To ensure scientific integrity, researchers must employ self-validating assay systems. Below are the step-by-step methodologies for validating azepane sulfonamide target engagement.

Protocol 1: TR-FRET Assay for BRD4 Target Engagement

Causality: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) is utilized because it introduces a time delay between excitation and emission measurements. This completely eliminates short-lived background autofluorescence from the test compounds, ensuring a high signal-to-noise ratio critical for accurate Kddetermination.

Step-by-Step Methodology:

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- Reagent Preparation: Prepare a master mix containing 10 nM His-tagged BRD4(1) protein and 50 nM of a known biotinylated acetyl-lysine tracer ligand in assay buffer (50 mM HEPES, 150 mM NaCl, 0.01% Tween-20, pH 7.4).
- Compound Addition: Dispense 100 nL of **N-(4-fluorophenyl)azepane-1-sulfonamide** (in a 10-point concentration gradient from 10 µM to 0.5 nM) into a 384-well proxiplate.
- Incubation: Add 10 µL of the protein/tracer master mix to the plate. Incubate for 30 minutes at room temperature to allow competitive displacement.
- Fluorophore Addition: Add 10 µL of detection mix containing Europium-labeled anti-His antibody (donor) and ULight-Streptavidin (acceptor).
- Equilibration & Reading: Incubate for 60 minutes. Read on a microplate reader (Excitation: 320 nm; Emission: 615 nm and 665 nm).
- Self-Validation (Z'-factor): Calculate the Z'-factor using positive (no inhibitor) and negative (no protein) controls. The assay is only validated and accepted if $Z' \geq 0.6$, proving robust assay window and minimal variation.



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Caption: Self-validating TR-FRET high-throughput screening workflow for BRD4 inhibitors.

Protocol 2: Cell-Based Alphavirus nsP2 Reporter Assay

Causality: Measuring isolated helicase activity in vitro often fails to translate to in vivo efficacy due to cellular permeability issues. Utilizing a nanoLuc (nLuc) reporter inserted directly into the viral open reading frame allows for real-time, non-destructive quantification of viral replication inside living host cells.

Step-by-Step Methodology:

- Cell Seeding: Seed Vero cells at 1×104 cells/well in a 96-well plate. Incubate overnight at 37°C, 5% CO2.

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- Infection: Infect cells with Chikungunya virus (CHIKV) expressing the nLuc reporter at a Multiplicity of Infection (MOI) of 0.1.
- Treatment: Immediately add the azepane sulfonamide compound in an 8-point dose-response curve (2 nM to 40 µM).
- Incubation: Incubate for 24 hours to allow for viral replication and reporter expression.
- Quantification: Add Nano-Glo® Luciferase Assay Reagent. Measure luminescence to determine the EC50of viral inhibition.
- Self-Validation (Cytotoxicity Counter-Screen): In a parallel uninfected plate, treat cells with the exact compound gradient and measure cell viability using an ATP-based assay (e.g., CellTiter-Glo). The antiviral activity is only validated if the CC50(Cytotoxicity Concentration) is >10× higher than the EC50, ensuring the reduction in viral signal is due to nsP2 inhibition, not host cell death.

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